

Essential Guide to the Proper Disposal of IR-117-17

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Compound of Interest

Compound Name: **IR-117-17**

Cat. No.: **B15574847**

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the safe and compliant disposal of **IR-117-17**, an ionizable cationic and biodegradable amino lipid commonly used in the formulation of lipid nanoparticles (LNPs) for mRNA delivery.^{[1][2][3]} Adherence to these procedures is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance.

Hazard Assessment and Waste Classification

IR-117-17 is typically supplied as a solution in ethanol.^{[1][2][3]} Therefore, the waste generated from its use must be treated as hazardous. The primary hazards are associated with the ethanol solvent, which is a flammable liquid. While **IR-117-17** itself is described as biodegradable, its cationic nature may confer cytotoxic properties, necessitating careful handling and disposal to prevent release into the environment.^{[4][5]}

The waste stream containing **IR-117-17** and its ethanol solvent is classified as flammable hazardous waste.

Key Data for Disposal Considerations

The following table summarizes the essential information for the proper handling and disposal of **IR-117-17** waste.

Characteristic	Data/Information	Citation
Chemical Name	IR-117-17	[1] [2] [4]
CAS Number	2940241-38-1	[1] [4]
Primary Solvent	Ethanol	[1] [2] [3]
Waste Classification	Flammable Hazardous Waste	[6] [7] [8] [9]
Primary Hazard	Ignitability (due to ethanol)	[6] [8] [9]
Secondary Hazard	Potential Cytotoxicity (as a cationic lipid)	[5] [10]
Incompatibilities	Strong oxidizing agents, acids, and bases	[6] [8]

Step-by-Step Disposal Protocol for IR-117-17

This protocol outlines the necessary steps for the safe collection, storage, and disposal of waste containing **IR-117-17**.

Personal Protective Equipment (PPE)

Before handling **IR-117-17** waste, ensure you are wearing the appropriate PPE:

- Safety Goggles: To protect eyes from splashes.
- Chemical-Resistant Gloves: Nitrile or neoprene gloves are recommended.
- Laboratory Coat: To protect skin and clothing.

Waste Collection and Container Requirements

- Designated Waste Container: Use a dedicated, leak-proof container clearly labeled for flammable liquid waste.
- Material Compatibility: The container must be compatible with ethanol. High-density polyethylene (HDPE) or glass containers are suitable. Avoid using metal containers where possible to prevent the risk of sparks.[\[6\]](#)

- Container Sealing: The container must have a secure, tight-fitting lid to prevent evaporation of ethanol and the release of vapors. Keep the container closed except when adding waste.

Waste Labeling

Properly label the hazardous waste container with the following information:

- The words "Hazardous Waste".
- Full Chemical Names: List all contents, including "**IR-117-17**" and "Ethanol". Do not use abbreviations.
- Approximate Concentrations or Percentages of each component.
- Date of Waste Accumulation Start: The date when the first drop of waste was added to the container.
- Hazard Pictograms: Include the pictogram for flammability.

Segregation and Storage

- Segregation: Store the **IR-117-17** waste container separately from incompatible materials, especially strong oxidizing agents (like bleach), acids, and bases, to prevent dangerous chemical reactions.[8]
- Storage Location: Store the waste container in a cool, dry, well-ventilated area, away from sources of ignition such as open flames, hot surfaces, and sparks.
- Secondary Containment: It is best practice to place the waste container in a secondary containment bin to catch any potential leaks.

Final Disposal

- Do Not Dispose Down the Drain: Under no circumstances should **IR-117-17** or its ethanol solution be poured down the sink.[6][7][8] This is a violation of environmental regulations and can harm aquatic life.

- Do Not Evaporate: Intentional evaporation of the ethanol solvent in a fume hood or elsewhere is not a permissible disposal method and is illegal in many jurisdictions.[6]
- Arrange for Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal company to arrange for the pickup and proper disposal of the waste.

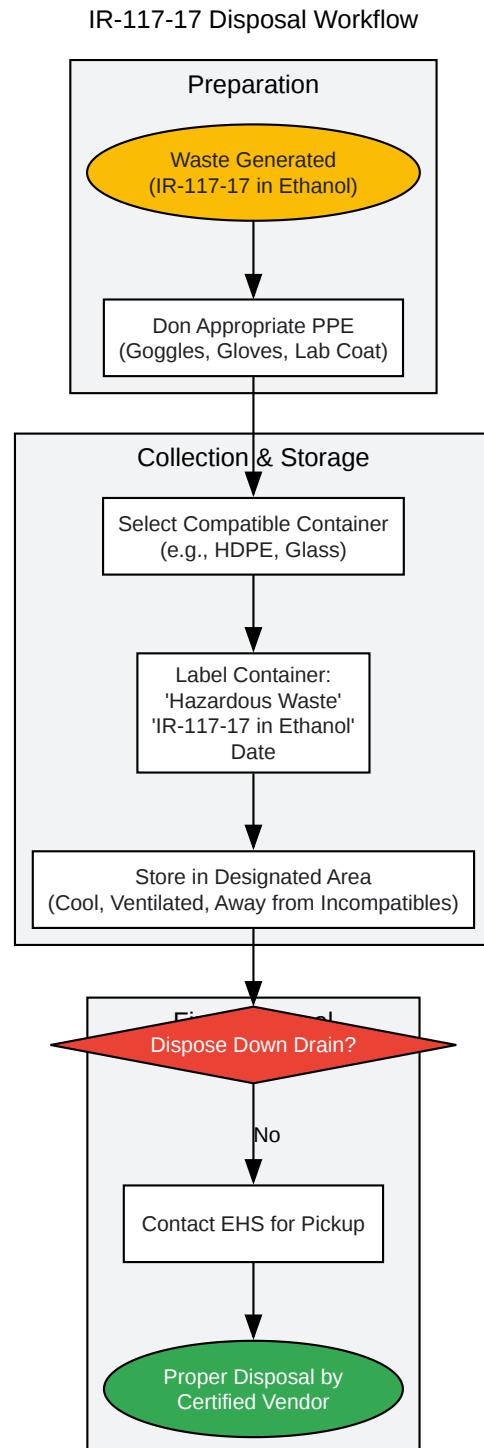
Experimental Protocol: Spill Cleanup

In the event of a spill of **IR-117-17** solution, follow this procedure:

- Alert Personnel: Immediately alert others in the vicinity of the spill.
- Eliminate Ignition Sources: Turn off any nearby hot plates, open flames, or other potential sources of ignition.
- Ventilate the Area: Increase ventilation by opening a fume hood sash if the spill is contained within it.
- Contain the Spill: Use absorbent pads or other suitable absorbent material from a chemical spill kit to contain the spill.
- Absorb the Spill: Apply absorbent material over the spill, working from the outside in.
- Collect Contaminated Materials: Carefully collect all contaminated absorbent materials and any broken glass into a designated hazardous waste bag or container.
- Clean the Area: Wipe the spill area with a damp cloth. The cloth and any contaminated PPE (e.g., gloves) must also be disposed of as hazardous waste.
- Label and Dispose: Seal and label the container with the collected spill debris as flammable hazardous waste and arrange for its disposal through your EHS office.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **IR-117-17**.



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Caption: Decision workflow for the safe disposal of **IR-117-17**.

Disclaimer: This document provides general guidance. Researchers must consult their institution's specific safety protocols and comply with all local, state, and federal regulations regarding hazardous waste disposal. If you are unsure about any aspect of the disposal process, contact your Environmental Health and Safety (EHS) department for assistance.

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